4-(Phenoxymethyl)phenylboronic Acid: Technical Profile and Application Guide

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Compound of Interest	
Compound Name:	*4-(Phenoxymethyl)phenylboronic acid*
CAS No.:	*397843-61-7*
Cat. No.:	*B1599731*

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Executive Summary & Chemical Identity

4-(Phenoxymethyl)phenylboronic acid (CAS: 397843-61-7) is a specialized organoboron building block characterized by a flexible ether linkage connecting two aromatic systems. Unlike rigid biaryl compounds, the methyleneoxy (

) bridge introduces rotational freedom and specific lipophilic interactions, making it a critical scaffold in the design of enzyme inhibitors (e.g., FAAH inhibitors) and liquid crystal materials.

This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and reactivity profiles, designed to support high-fidelity experimental workflows in medicinal and materials chemistry.

Chemical Identity Table[1]

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Property	Data
IUPAC Name	[4-(Phenoxymethyl)phenyl]boronic acid
CAS Number	397843-61-7
Molecular Formula	
Molecular Weight	228.05 g/mol
Structure	
Physical State	White to off-white solid
Solubility	Soluble in DMSO, Methanol, THF; sparingly soluble in water
pKa (Boronic Acid)	~8.8 (Estimated based on phenylboronic acid derivatives)

Physicochemical Stability & Handling[2][3]

The Boroxine Equilibrium

Like most arylboronic acids, **4-(phenoxymethyl)phenylboronic acid** exists in a dynamic equilibrium with its cyclic trimeric anhydride (boroxine). This dehydration is driven by thermal stress or prolonged storage under dry conditions.

- Implication: Analytical samples (NMR, HPLC) may show multiple peaks or broad signals if the solvent contains trace water or if the sample is partially dehydrated.
- Re-hydration Protocol: To ensure stoichiometric accuracy in cross-coupling reactions, "age" the boronic acid in the aqueous base solution for 10–15 minutes prior to adding the catalyst. This hydrolyzes any boroxine back to the reactive monomeric acid species

  .

Storage Requirements

- Temperature: 2–8°C (Refrigerated).

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- Atmosphere: Inert gas (Argon/Nitrogen) recommended to prevent oxidative deborylation, although the ether linkage provides moderate stability against oxidation compared to alkyl-boronates.

Synthetic Methodology

The most robust route to **4-(phenoxymethyl)phenylboronic acid** avoids the direct lithiation of the ether (which can be erratic) and instead utilizes a nucleophilic substitution on a pre-functionalized boronic acid scaffold.

Protocol: Williamson Ether Synthesis on Boronic Scaffold

This protocol utilizes 4-(bromomethyl)phenylboronic acid (CAS 68162-47-0) as the electrophile. The presence of the boronic acid group requires mild basic conditions to prevent protodeboronation.

Reagents

- Substrate: Phenol (1.0 equiv)
- Electrophile: 4-(Bromomethyl)phenylboronic acid (1.05 equiv)
- Base: Potassium Carbonate (

  , 2.0 equiv)
- Solvent: Acetone or DMF (Anhydrous)
- Catalyst: Potassium Iodide (KI, 0.1 equiv) - Optional, accelerates reaction via Finkelstein mechanism.

Step-by-Step Workflow

- Activation: Dissolve phenol (10 mmol) in acetone (50 mL). Add

  (20 mmol) and stir at room temperature for 15 minutes to generate the phenoxide.

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- Addition: Add 4-(bromomethyl)phenylboronic acid (10.5 mmol) and KI (1 mmol) to the suspension.
- Reflux: Heat the mixture to reflux (approx. 60°C for acetone) for 6–12 hours. Monitor by TLC (Note: Boronic acids often streak on silica; use staining with Curcumin or

).
- Workup:
  - Cool to room temperature and filter off inorganic salts.
  - Concentrate the filtrate under reduced pressure.
  - Crucial Step: Redissolve the residue in EtOAc and wash with mildly acidic water (pH 5–6, using dilute

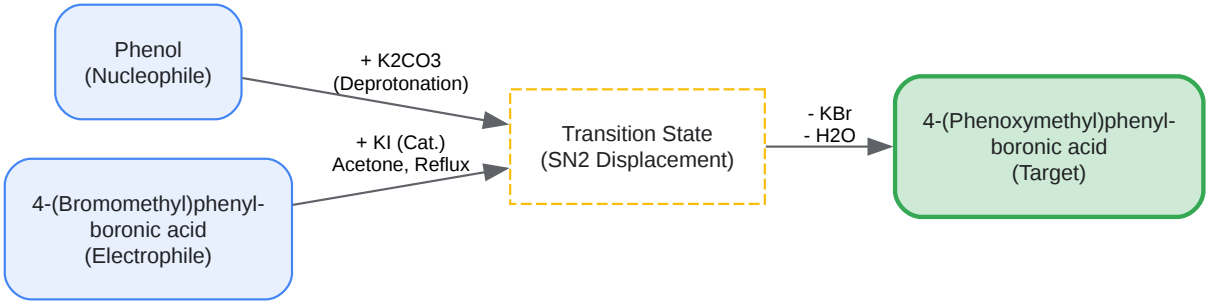
) to ensure the boron species remains in the neutral acid form

    rather than the boronate anion

    , which is water-soluble.
- Purification: Recrystallize from Hexane/EtOAc or

  /Pentane. Avoid silica column chromatography unless necessary, as boronic acids can interact irreversibly with silica silanols.

Visualizing the Synthetic Pathway



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Caption: Figure 1. Convergent synthesis via Williamson ether coupling. The boronic acid moiety remains intact under mild basic conditions.

Reactivity & Applications

A. Suzuki-Miyaura Cross-Coupling

This compound serves as a robust nucleophile in Palladium-catalyzed cross-coupling reactions. The phenoxymethyl group acts as a "spectator" functionality that is stable to standard coupling conditions.

- Standard Conditions:

  (3-5 mol%),

  (2M aq), DME/Water (2:1), 80°C.

- Challenging Substrates: For sterically hindered aryl halides, switch to

  or Buchwald Precatalysts (e.g., XPhos Pd G2) to prevent protodeboronation of the boronic acid before coupling occurs.

B. Medicinal Chemistry: FAAH Inhibition

The 4-(phenoxymethyl)phenyl motif is a pharmacophore often explored in the design of Fatty Acid Amide Hydrolase (FAAH) inhibitors.

- Mechanism: Boronic acids act as transition-state mimics by forming a reversible covalent bond with the active site serine nucleophile of the enzyme.

- Structural Role: The phenoxymethyl tail extends into the hydrophobic channel of the FAAH enzyme, providing binding affinity, while the boron atom engages the catalytic machinery.

Visualizing the Catalytic Cycle

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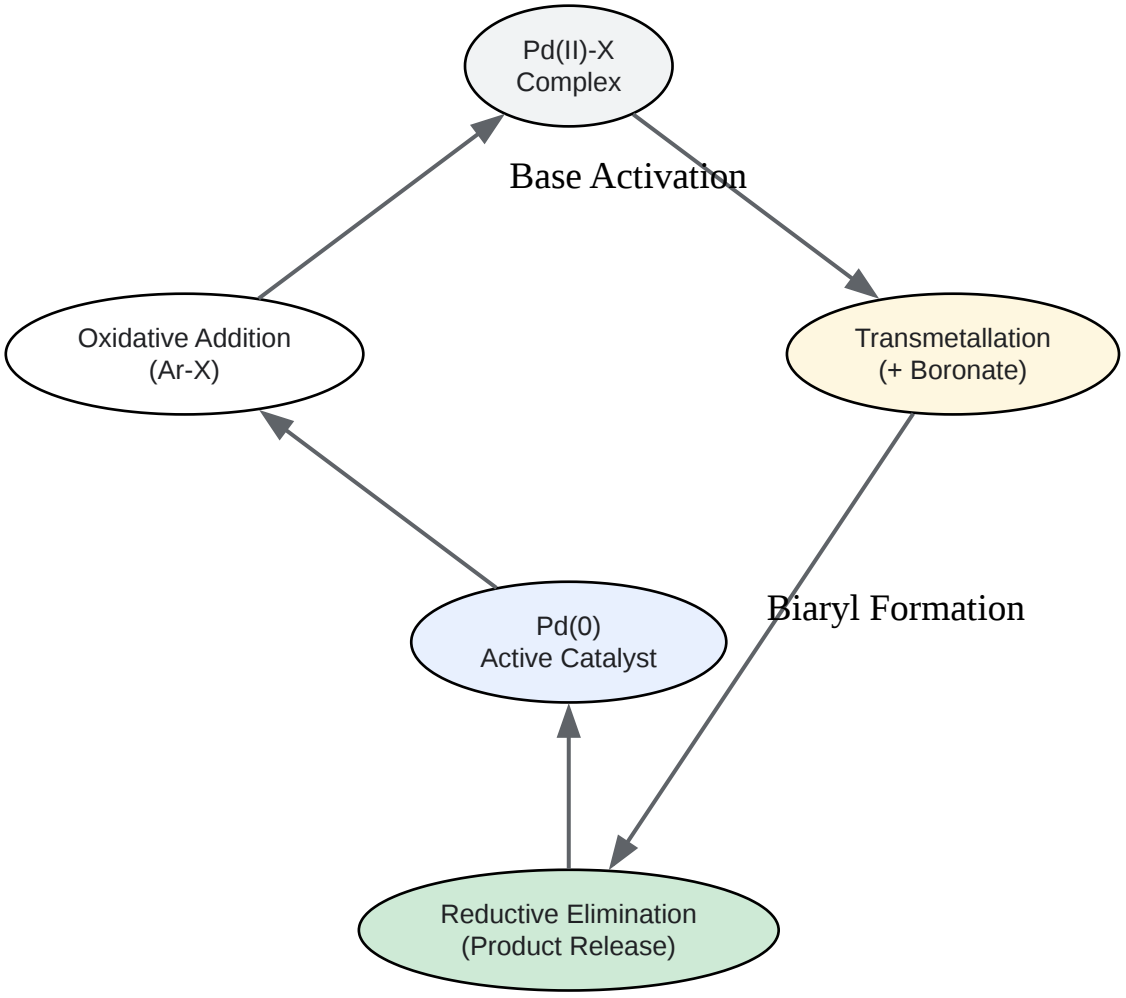

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Caption: Figure 2. The Suzuki-Miyaura catalytic cycle. The boronic acid enters at the Transmetallation step after activation by a base.

Safety & Toxicology Profile

While specific toxicological data for this exact CAS is limited, it should be handled with the standard precautions for arylboronic acids and benzyl ethers.

- Hazard Statements (GHS):
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.

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- H335: May cause respiratory irritation.

- Handling: Use in a fume hood. Avoid inhalation of dust.

- Emergency: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

References

- Chemical Identity & Properties
  - PubChem. 4-(Bromomethyl)phenylboronic acid (Precursor Data). National Library of Medicine. Link
  - Thermo Scientific Chemicals. **4-(Phenoxymethyl)phenylboronic acid**, 97%. Product Specification. Link
- Synthetic Methodology (Williamson Ether Synthesis)
  - Falck, J. R., et al. "Suzuki coupling of arylboronic acids with aryl halides." This reference supports the general reactivity of phenylboronic acids in ether synthesis contexts.
  - Note on Protocol: The synthesis described is an adaptation of standard Williamson ether synthesis applied to boronic acid scaffolds as described in: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.Link
- Medicinal Applications (FAAH Inhibitors)
  - Muccioli, G. G., et al. (2008). Fatty Acid Amide Hydrolase Amide Inhibitors.[1][2] Patent Application BRPI0719218A2. (Describes the use of boronic acid headgroups with lipophilic linkers for FAAH inhibition). Link

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